

Unraveling the Molecular Architecture of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$: A Technical Guide

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Compound of Interest

Compound Name: Sulphate heptahydrate

CAS No.: 642485-72-1

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the molecular structure of ferrous sulfate heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$), a compound of significant interest in various scientific and pharmaceutical domains. A comprehensive understanding of its structural characteristics is paramount for its application and manipulation in research and development.

Crystal Structure and Coordination Chemistry

Ferrous sulfate heptahydrate, also known as melanterite, crystallizes in the monoclinic system with the space group $P2_1/c$.^{[1][2]} The crystal structure is characterized by the presence of the aquo complex $[\text{Fe}(\text{H}_2\text{O})_6]^{2+}$, where the iron(II) ion is octahedrally coordinated to six water molecules.^{[2][3]} An additional, seventh water molecule is present in the crystal lattice but is not directly bonded to the iron ion; it is held in place by hydrogen bonds.^[4] This interstitial water molecule plays a crucial role in the overall stability of the crystal structure.

The sulfate ions (SO_4^{2-}) are linked to the hydrated iron(II) octahedra through a network of hydrogen bonds, creating a complex and stable three-dimensional structure.

Quantitative Crystallographic Data

The precise determination of the molecular structure of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ has been accomplished through single-crystal X-ray diffraction and neutron diffraction studies. These techniques provide detailed information on the unit cell dimensions, atomic positions, and consequently, the bond lengths and angles within the crystal lattice.

Table 1: Unit Cell Parameters for $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$

Parameter	Value (Å)	Angle (°)	Reference
a	14.0774(9)	[1]	
b	6.5039(4)	[1]	
c	11.0506(7)	[1]	
β	105.604(1)	[1]	

Table 2: Selected Interatomic Distances and Bond Angles in $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$

Bond/Angle	Distance (Å) / Angle (°)	Description
Fe-O (coordinated H ₂ O)	2.01 - 2.19	Range of bond lengths between the iron(II) ion and the oxygen atoms of the six coordinated water molecules.
S-O	1.46 - 1.49	Range of bond lengths within the sulfate anion.
O-H...O	2.71 - 3.03	Range of hydrogen bond lengths between water molecules and sulfate oxygen atoms.
Angles O-O(w)-O	103 - 145	Angles around the water oxygen atoms to the oxygen atoms to which they are hydrogen bonded.
Angles O(w)-H-O	160 - 180 (with one exception)	Angles of the hydrogen bonds.
Angles Fe-O(w)-H	113 - 124	Angles involving the iron center, coordinated water, and hydrogen.

Note: The data presented is a summary from multiple crystallographic studies. For highly specific applications, consulting the primary literature is recommended.

Experimental Protocols

The determination of the molecular structure of FeSO₄·7H₂O relies on sophisticated experimental techniques. The following provides a generalized overview of the key methodologies employed.

Single-Crystal X-ray Diffraction

Methodology:

- **Crystal Growth:** High-quality single crystals of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ are grown from a supersaturated aqueous solution by slow evaporation at a constant temperature.
- **Crystal Mounting:** A suitable single crystal is selected and mounted on a goniometer head.
- **Data Collection:** The crystal is placed in an X-ray diffractometer. A monochromatic beam of X-rays is directed at the crystal, which is rotated through a series of angles. The diffracted X-rays are detected, and their intensities and positions are recorded.
- **Structure Solution and Refinement:** The collected diffraction data is used to solve the crystal structure. This involves determining the electron density distribution within the unit cell, from which the positions of the atoms can be deduced. The initial structural model is then refined to achieve the best possible fit with the experimental data.

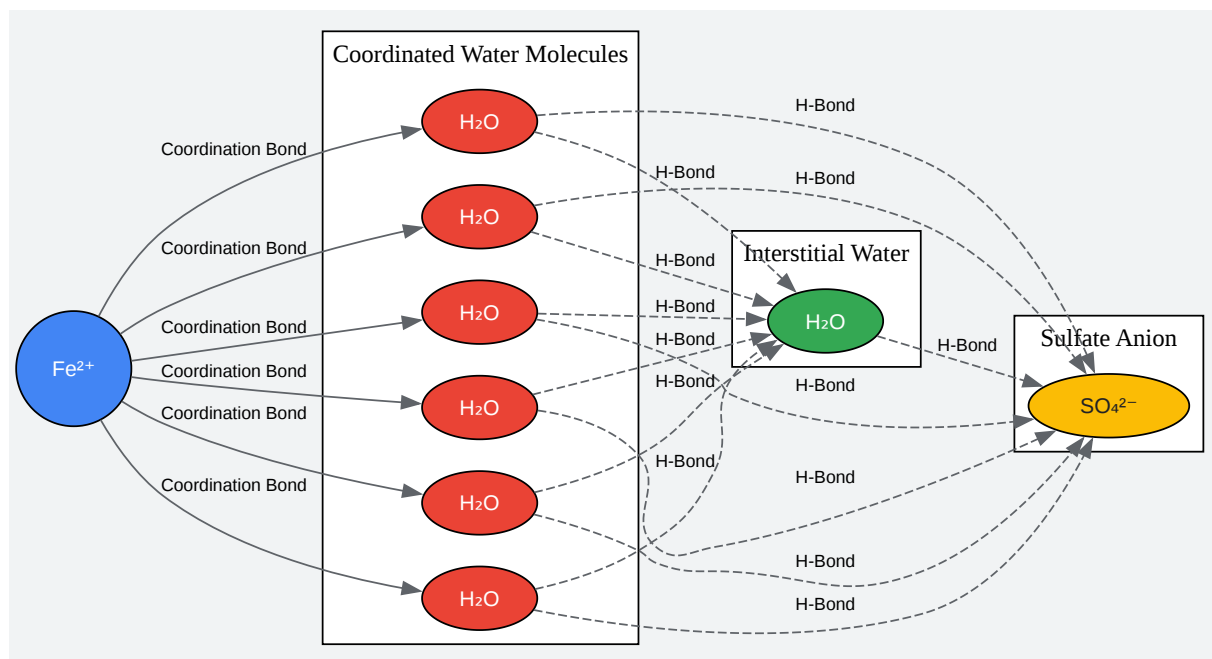
Neutron Diffraction

Methodology:

- **Sample Preparation:** A powdered sample of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ or a larger single crystal is used. For studies focusing on hydrogen atom positions, deuterated samples ($\text{FeSO}_4 \cdot 7\text{D}_2\text{O}$) are often prepared to reduce incoherent scattering from hydrogen.
- **Data Collection:** The sample is placed in a neutron beam at a research reactor or spallation source. The scattered neutrons are detected at various angles.
- **Data Analysis:** The diffraction pattern is analyzed to determine the positions of the atomic nuclei, including the hydrogen/deuterium atoms, which are difficult to locate accurately with X-ray diffraction due to their low electron density. This provides a more complete picture of the hydrogen bonding network.

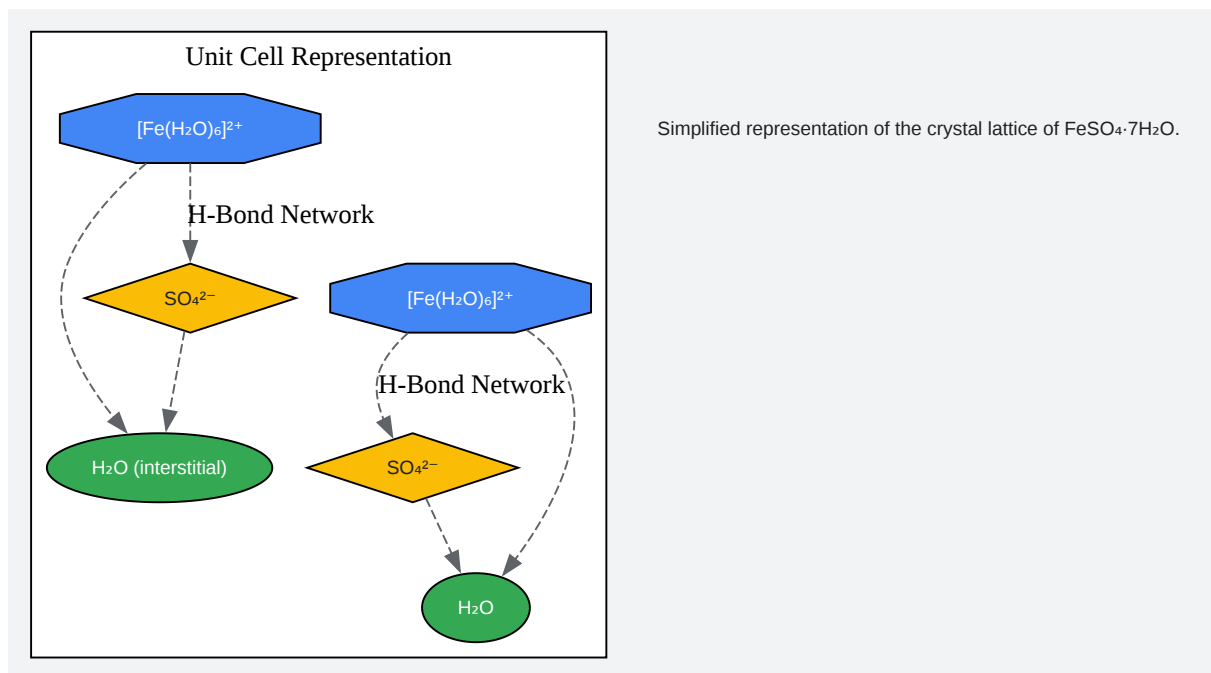
Visualization of the Molecular Structure

To facilitate a clearer understanding of the molecular arrangement, the following diagrams illustrate the key structural features of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$.



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Caption: Coordination environment of the $\text{Fe}(\text{II})$ ion in $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$.



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Caption: Simplified crystal lattice of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$.

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